

Acid Violet 54 CAS number and molecular formula

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Compound of Interest

Compound Name: Acid Violet 54

Cat. No.: B1172280

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An In-Depth Technical Guide to Acid Violet 54

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acid Violet 54**, a synthetic dye with applications in various industrial and research settings. The information presented herein is intended for an audience with a technical background in chemistry and related sciences. This document details the chemical and physical properties, experimental protocols, and safety information for **Acid Violet 54**.

Chemical and Physical Properties

Acid Violet 54, also known by its Colour Index name, is a monoazo acid dye. It is primarily used in the dyeing of protein fibers such as wool and silk, as well as polyamides like nylon.^[1]^[2] Its chemical structure contains sulfonic acid groups, which makes it soluble in water and allows it to form ionic bonds with the amino groups of protein fibers.^[1]

CAS Number and Molecular Formula:

There appears to be some discrepancy in the literature and commercial listings regarding the CAS number for **Acid Violet 54**. The most commonly cited CAS Registry Number is 11097-74-8.^[3]^[4] However, the CAS number 70210-05-8 is also frequently associated with this dye. It is advisable for researchers to verify the CAS number with their specific supplier.

The molecular formula for **Acid Violet 54** is consistently reported as $C_{37}H_{29}N_3Na_2O_{11}S_3$.

A summary of the key chemical and physical properties is provided in the table below.

Property	Value	Reference
CAS Registry Number	11097-74-8 (primary), 70210-05-8	
Molecular Formula	$C_{37}H_{29}N_3Na_2O_{11}S_3$	
Molecular Weight	833.82 g/mol	
Appearance	Dark purple powder or crystals	
Solubility	Soluble in water, ethanol, and other polar solvents	
λ_{max}	Not explicitly found in search results	
pH Sensitivity	Exhibits maximum color intensity at low pH levels	

Fastness Properties on Wool

The fastness properties of a dye refer to its resistance to fading or running under various conditions. The following table summarizes the fastness ratings for **Acid Violet 54** on wool, based on standardized testing methods. The ratings are generally on a scale of 1 to 5, with 5 representing the highest fastness.

Fastness Property	ISO Standard Rating	AATCC Standard Rating	Reference
Light Fastness	4-5	4	
Washing (Soaping)	5	4-5	
Perspiration	5	4-5	
Oxygen Bleaching	4-5	-	
Seawater	5	4-5	
Rubbing	4-5	-	
Acid Milling	4	-	
Alkaline Milling	4	-	
Hot Pressing	3-4	-	

Experimental Protocols

General Protocol for Acid Dyeing of Wool

This protocol provides a general procedure for dyeing wool fibers with **Acid Violet 54**. The exact parameters, such as dye concentration and pH, may need to be optimized depending on the desired shade and the specific wool material.

Materials:

- Wool yarn or fabric
- **Acid Violet 54** dye powder
- Distilled water
- White vinegar or acetic acid (to adjust pH)
- Synthrapol or a neutral pH soap
- Dyeing vessel (e.g., stainless steel pot)

- Heating source
- Stirring rod
- Thermometer

Procedure:

- Pre-wash the wool: Wash the wool material with a neutral soap to remove any impurities or sizing. Rinse thoroughly.
- Prepare the dyebath: Fill the dyeing vessel with enough room-temperature water to allow the wool to move freely.
- Dissolve the dye: In a separate container, dissolve the required amount of **Acid Violet 54** powder in a small amount of hot water. Stir until fully dissolved.
- Add dye to the dyebath: Add the dissolved dye solution to the dyebath and stir to ensure it is evenly distributed.
- Introduce the wool: Add the wet, pre-washed wool to the dyebath.
- Heating: Gradually heat the dyebath to 85-95°C (185-203°F). Stir the wool gently and frequently to ensure even dyeing.
- Add acid: Once the dyebath reaches the target temperature, add white vinegar or acetic acid to lower the pH to approximately 4-5. This will facilitate the binding of the dye to the wool fibers.
- Dyeing period: Maintain the temperature and continue to stir for 30-60 minutes, or until the desired color is achieved. The dyebath will become clearer as the dye is absorbed by the wool.
- Cooling and rinsing: Remove the dyeing vessel from the heat and allow it to cool to room temperature. Once cool, remove the wool and rinse it with warm water until the water runs clear.
- Final wash: Wash the dyed wool with a neutral soap and rinse thoroughly.

- Drying: Squeeze out excess water and allow the wool to air dry away from direct sunlight.

Adsorption of Acid Violet 54 onto Banana Peel Powder (A Representative Protocol)

This protocol is based on studies investigating the use of low-cost biosorbents for the removal of dyes from aqueous solutions. This can be adapted for research on the environmental applications of dye adsorption.

Materials:

- **Acid Violet 54** solution of known concentration
- Banana peels
- Distilled water
- 0.1 M HCl and 0.1 M NaOH for pH adjustment
- Conical flasks
- Shaker
- pH meter
- UV-Vis Spectrophotometer

Procedure:

- Preparation of Adsorbent:
 - Collect fresh banana peels and wash them thoroughly with distilled water to remove any dirt.
 - Dry the peels in an oven at 60-80°C for 24 hours.
 - Grind the dried peels into a fine powder using a blender or grinder.

- Sieve the powder to obtain a uniform particle size.
- Batch Adsorption Experiment:
 - Prepare a stock solution of **Acid Violet 54** in distilled water. Prepare a series of standard solutions of different concentrations by diluting the stock solution.
 - Take a fixed volume of the dye solution (e.g., 50 mL) of a specific concentration in a series of conical flasks.
 - Adjust the initial pH of the solutions to a desired value (e.g., pH 2-10) using 0.1 M HCl or 0.1 M NaOH.
 - Add a known amount of banana peel powder (e.g., 0.1 g) to each flask.
 - Place the flasks in a mechanical shaker and agitate at a constant speed (e.g., 150 rpm) for a specific contact time (e.g., 60 minutes) at a constant temperature (e.g., 25°C).
- Analysis:
 - After the desired contact time, separate the adsorbent from the solution by filtration or centrifugation.
 - Measure the final concentration of **Acid Violet 54** in the supernatant using a UV-Vis spectrophotometer at its λ_{max} .
 - Calculate the amount of dye adsorbed per unit mass of adsorbent (q_e) using the following equation: $q_e = (C_0 - C_e) * V / m$ where:
 - q_e is the adsorption capacity at equilibrium (mg/g)
 - C_0 is the initial dye concentration (mg/L)
 - C_e is the equilibrium dye concentration (mg/L)
 - V is the volume of the solution (L)
 - m is the mass of the adsorbent (g)

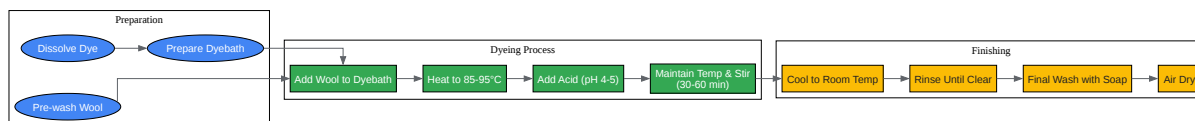
- Data Analysis:
 - Investigate the effect of various parameters such as pH, initial dye concentration, adsorbent dose, and contact time on the adsorption efficiency.
 - Analyze the experimental data using adsorption isotherm models (e.g., Langmuir, Freundlich) and kinetic models (e.g., pseudo-first-order, pseudo-second-order) to understand the adsorption mechanism.

Signaling Pathways and Biological Activity

Extensive searches of the scientific literature did not reveal any established role of **Acid Violet 54** in specific biological signaling pathways. Its primary application and research focus are related to its properties as a dye. While some studies have investigated the toxicological profiles of various dyes, there is no significant body of research indicating that **Acid Violet 54** is used as a tool to study or modulate specific signaling cascades in drug development or biological research. Professionals in drug development should be aware that, like many synthetic chemicals, it may have off-target effects if used in biological systems, but these are not well-characterized.

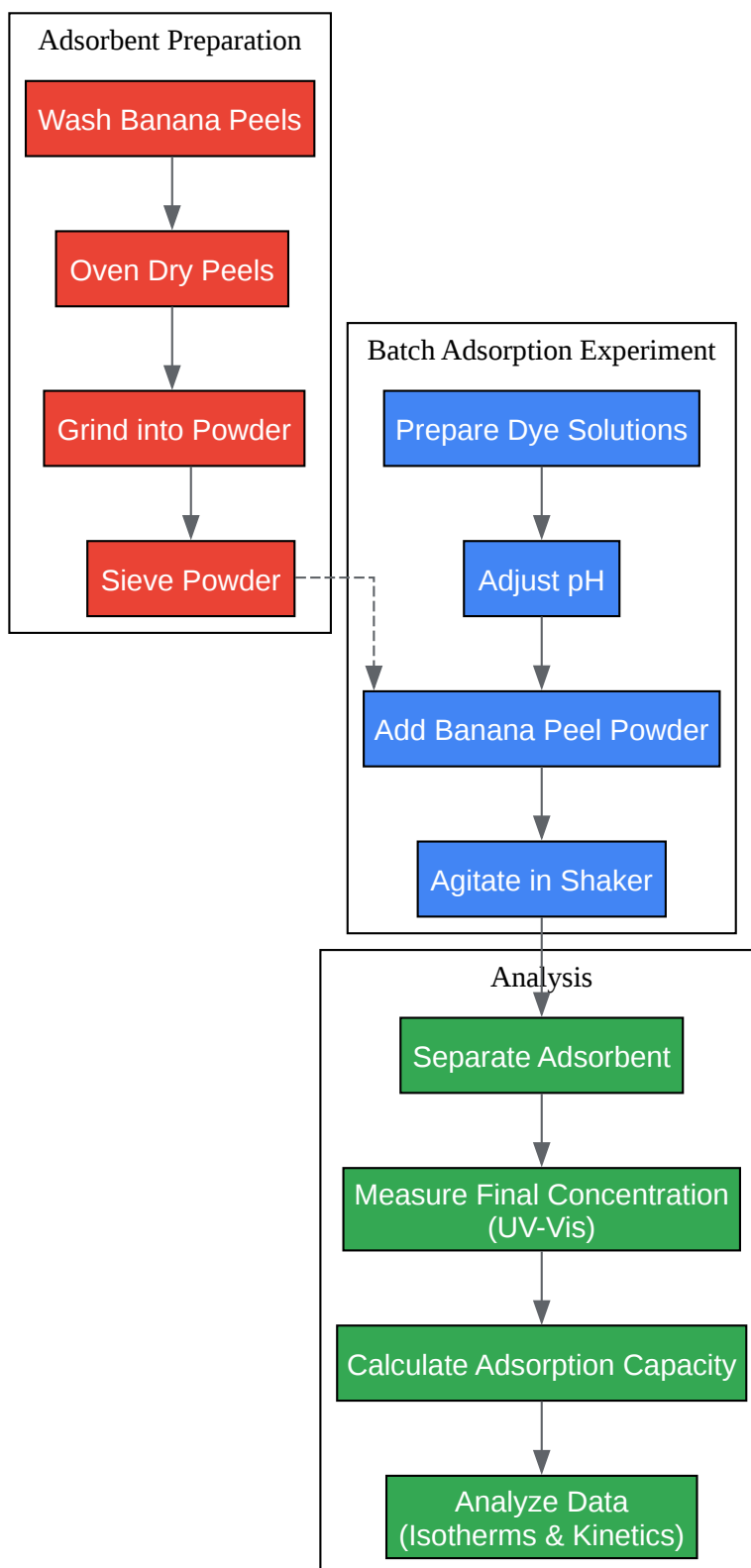
Experimental Workflows (Graphviz Diagrams)

As no specific signaling pathways involving **Acid Violet 54** were identified, the following diagrams illustrate the experimental workflows described in the protocols above.



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Workflow for Acid Dyeing of Wool.

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Workflow for Adsorption Experiment.

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References

- 1. Skyacido® Acid Violet 54 Rit Dye Violet Fabric Dyes - Buy Acid Violet 54 for nylon, Acid Violet 54 for silk, Acid Violet 54 for wool Product on TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 2. nbinno.com [nbinno.com]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. ACID VIOLET 54|CAS NO.11097-74-8 [chinainterdyes.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com